

An In-depth Technical Guide on 2,6,8-Trimethyl-4-nonanol

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Compound of Interest

Compound Name: 2,6,8-Trimethyl-4-nonanol

Cat. No.: B085493

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This document provides a concise technical overview of **2,6,8-Trimethyl-4-nonanol**, focusing on its fundamental chemical and physical properties. While extensive biological data, such as involvement in specific signaling pathways or detailed experimental protocols for drug development, are not readily available in public literature, this guide summarizes the core physicochemical data for this compound.

Core Chemical Identity

2,6,8-Trimethyl-4-nonanol is a branched-chain aliphatic alcohol. Its structure consists of a nine-carbon (nonane) backbone with three methyl group substitutions at positions 2, 6, and 8, and a hydroxyl group at position 4. It is recognized as a valuable intermediate in the synthesis of other chemicals, such as its corresponding ketone, 2,6,8-trimethyl-4-nonanone, through oxidation^[1].

Physicochemical Properties

The following table summarizes the key quantitative data for **2,6,8-Trimethyl-4-nonanol**.

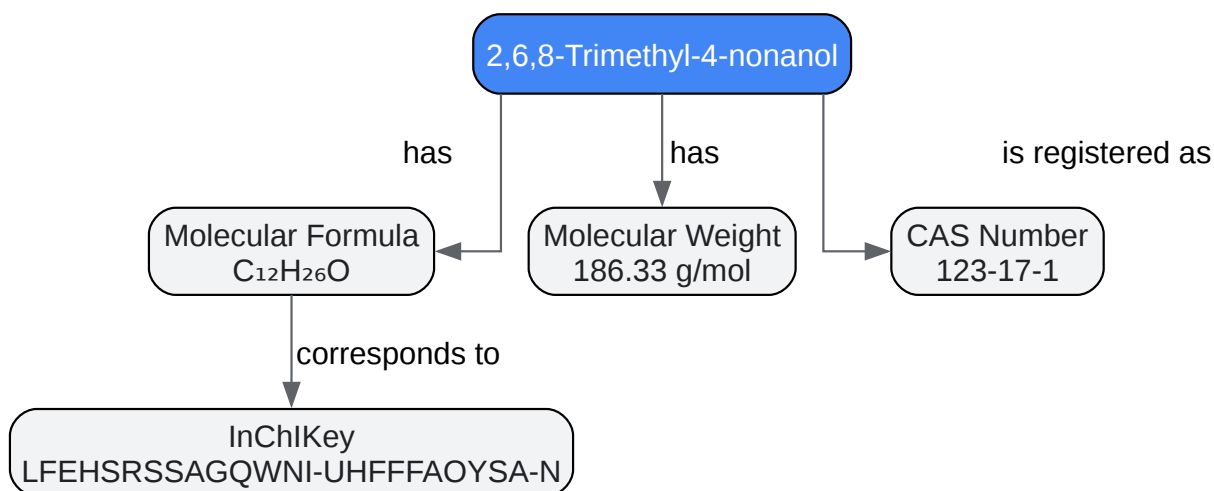
Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆ O	[2][3][4][5]
Molecular Weight	186.33 g/mol	[1][4][6][7][8]
Monoisotopic Mass	186.198365449 Da	[8]
CAS Registry Number	123-17-1	[1][2][3]
Appearance	Water-white liquid	[5]
Density	0.817 g/cm ³	[4]
Boiling Point	225 °C (498.65 K)	[2][4]
Melting Point	-59.9 °C	[4]
Flash Point	200 °C	[4]
Vapor Pressure	0.0158 mmHg at 25°C	[4]
Refractive Index	1.4350	[4]
Octanol/Water Partition Coefficient (logP _{oct/wat})	3.466	[6]

Experimental Data and Protocols

Detailed experimental protocols concerning the biological activity or drug development applications of **2,6,8-Trimethyl-4-nonanol** are not extensively documented in the available scientific literature. The primary information available pertains to its chemical synthesis and basic physical property measurements. Spectroscopic data, including IR and mass spectra, are available through specialized databases such as the NIST WebBook[2][3][9]. For research purposes, this compound should be handled with care, as it is noted to be irritating to the eyes, respiratory system, and skin[4].

Logical Relationships of Compound Identifiers

The following diagram illustrates the relationship between the compound's name and its key molecular identifiers.



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Caption: Key identifiers for **2,6,8-Trimethyl-4-nonanol**.

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- To cite this document: BenchChem. [An In-depth Technical Guide on 2,6,8-Trimethyl-4-nonanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085493#2-6-8-trimethyl-4-nonanol-molecular-weight]

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